

Essential Safety and Operational Guide for Handling 1-Phenyl-1-propanol

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Compound of Interest

Compound Name: 1-Phenyl-1-propanol

Cat. No.: B1198777

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This guide provides comprehensive safety protocols and logistical information for the handling and disposal of **1-Phenyl-1-propanol** (CAS No. 93-54-9), tailored for researchers, scientists, and drug development professionals. Adherence to these procedures is critical for ensuring a safe laboratory environment.

Hazard Identification and Personal Protective Equipment (PPE)

1-Phenyl-1-propanol is a combustible liquid and is harmful if swallowed.[1] It can also cause skin, eye, and respiratory irritation.[2] Therefore, the use of appropriate Personal Protective Equipment (PPE) is mandatory to minimize exposure and mitigate risks.

PPE Category	Item	Specifications
Eye and Face Protection	Safety Goggles or Face Shield	Chemical safety goggles are required. A face shield should be used when there is a risk of splashing. [2] [3]
Hand Protection	Chemical-Resistant Gloves	Wear suitable chemical-resistant gloves (e.g., nitrile rubber) that have been inspected prior to use. [4]
Body Protection	Lab Coat or Protective Clothing	A lab coat or other protective clothing is necessary to prevent skin contact.
Respiratory Protection	Respirator	Use in a well-ventilated area, such as a chemical fume hood. If ventilation is inadequate, a respirator with an appropriate cartridge (e.g., type ABEK) should be used.

Operational Plan for Handling 1-Phenyl-1-propanol

This step-by-step plan outlines the procedures for the safe handling of **1-Phenyl-1-propanol** from receipt to disposal.

1. Pre-Handling Preparations:

- **Training:** Ensure all personnel are trained on the hazards and safe handling procedures for **1-Phenyl-1-propanol**.
- **Area Designation:** Conduct all work in a designated area, preferably within a chemical fume hood to ensure adequate ventilation.
- **Emergency Equipment:** Confirm that an eyewash station and safety shower are readily accessible.

- Spill Kit: Have a spill kit containing inert absorbent material (e.g., vermiculite, sand) readily available.

2. Handling Procedures:

- Minimize Quantities: Use the smallest amount of the chemical necessary for the experiment.
- Avoid Contact: Avoid contact with eyes, skin, and clothing. Do not breathe vapors or mists.
- Ignition Sources: Keep away from open flames, hot surfaces, and other sources of ignition as it is a combustible liquid. Use non-sparking tools.
- Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the work area.

3. Storage:

- Container: Store in a tightly closed container.
- Location: Keep in a cool, dry, and well-ventilated place away from incompatible substances such as acids, acid anhydrides, and acid chlorides.

Disposal Plan

Proper disposal of **1-Phenyl-1-propanol** and contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

1. Waste Identification:

- **1-Phenyl-1-propanol** and any materials contaminated with it should be treated as hazardous waste.

2. Waste Segregation and Collection:

- Waste Streams: Do not mix **1-Phenyl-1-propanol** waste with non-hazardous waste.
- Containers: Collect waste in a designated, properly labeled, and sealed container. The label should clearly identify the contents as "**1-Phenyl-1-propanol** Waste" and include hazard

warnings ("Combustible," "Irritant").

3. Disposal Procedure:

- **Certified Vendor:** All disposal must be handled by a licensed hazardous waste disposal company.
- **Regulations:** Dispose of contents and container in accordance with all local, regional, and national hazardous waste regulations. Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste to ensure complete and accurate classification.

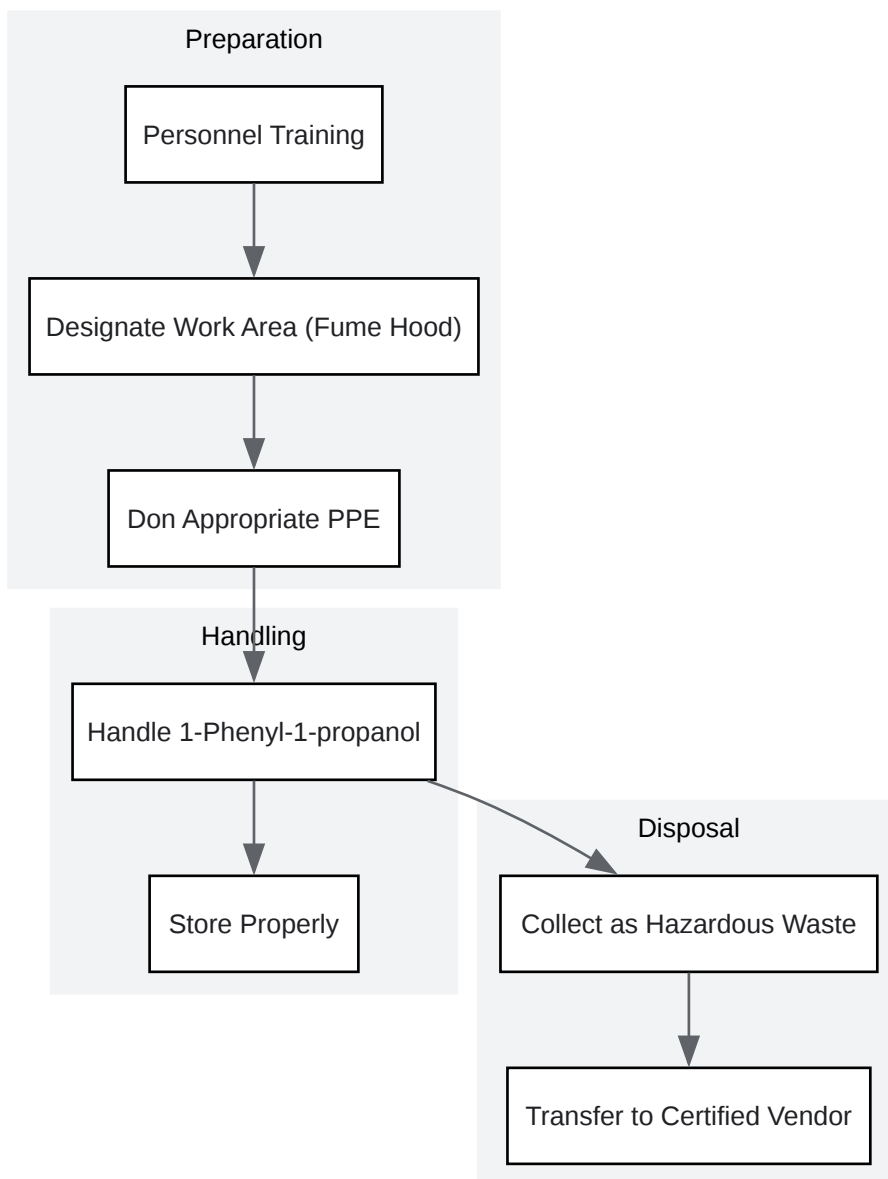
Quantitative Data

The following table summarizes key quantitative data for **1-Phenyl-1-propanol**.

Property	Value
CAS Number	93-54-9
Molecular Formula	C ₉ H ₁₂ O
Molecular Weight	136.19 g/mol
Appearance	Colorless liquid
Boiling Point	103 °C at 14 mmHg
Flash Point	90 °C (194 °F) - closed cup
Density	0.994 g/mL at 25 °C
Occupational Exposure Limits	No specific occupational exposure limits have been established by OSHA.

Experimental Workflow

Workflow for Handling 1-Phenyl-1-propanol



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Caption: Logical workflow for the safe handling and disposal of **1-Phenyl-1-propanol**.

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